

Essential Safety and Operational Guide for Diphenyl(vinyl)sulfonium trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Diphenyl(vinyl)sulfonium
trifluoromethanesulfonate*

Cat. No.: *B1354423*

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This document provides immediate safety, handling, and disposal protocols for **Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** (CAS RN: 247129-88-0). Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this chemical.

Chemical and Physical Properties:

Property	Value
IUPAC Name	diphenyl(vinyl)sulfonium trifluoromethanesulfonate
CAS Number	247129-88-0
Molecular Formula	C ₁₅ H ₁₃ F ₃ O ₃ S ₂
Molecular Weight	362.387 g/mol
Physical Form	Liquid, Solid, or Semi-solid
Purity	Typically ≥95%

Hazard Identification and Precautionary Statements:

This compound is classified with the following hazards.^[1]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

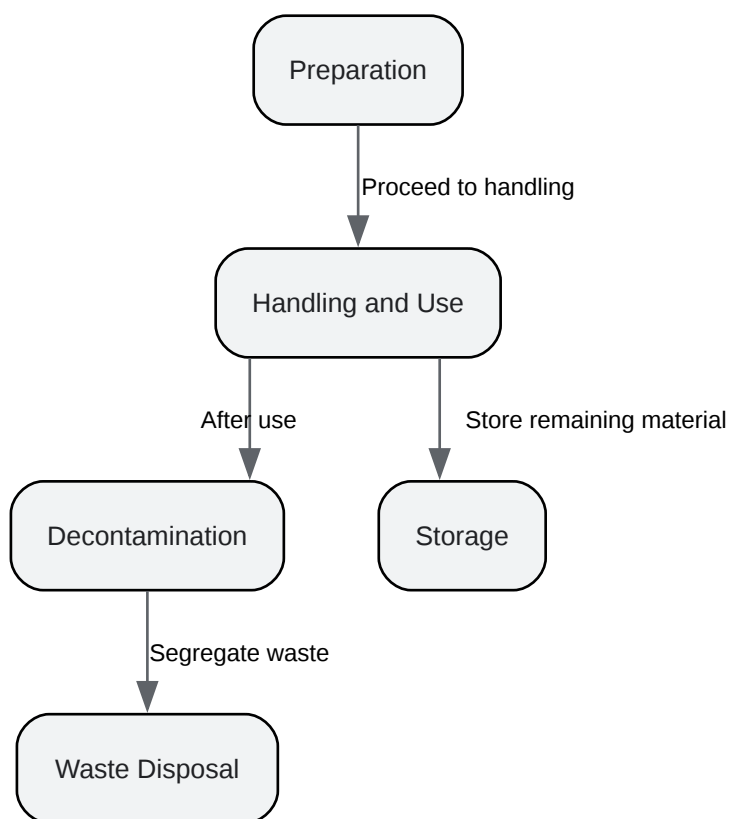
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Diphenyl(vinyl)sulfonium trifluoromethanesulfonate**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended. ^[2] Inspect gloves for integrity before each use. Change gloves immediately upon contamination.
Eyes	Safety goggles and face shield	Chemical splash goggles are mandatory. A face shield should be worn over safety glasses, especially when there is a risk of splashing or exothermic reactions. ^[3] ^[4]
Body	Laboratory coat	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned. ^[3]
Respiratory	Fume hood or respirator	All handling of the solid or solutions should occur within a certified chemical fume hood to minimize inhalation exposure. ^[4] If a fume hood is not available, a respirator with an appropriate chemical cartridge is required. ^[3]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for safety.



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Caption: High-level workflow for handling **Diphenyl(vinyl)sulfonium trifluoromethanesulfonate**.

1. Preparation:

- Ensure a chemical fume hood is operational and the work area is clear of incompatible materials, particularly strong oxidizing agents.[5]
- An emergency eye wash station and safety shower must be readily accessible.[2]
- Prepare all necessary equipment and reagents before handling the compound.
- Review the Safety Data Sheet (SDS) before starting work.

2. Handling and Use:

- Wear all required PPE as detailed in the table above.

- Conduct all manipulations of the compound within a chemical fume hood to avoid inhalation of dust or vapors.[4]
- Avoid direct contact with skin and eyes.[2]
- Use only in a well-ventilated area.[2][6]
- When not in use, keep the container tightly closed.[2][7]

3. Decontamination:

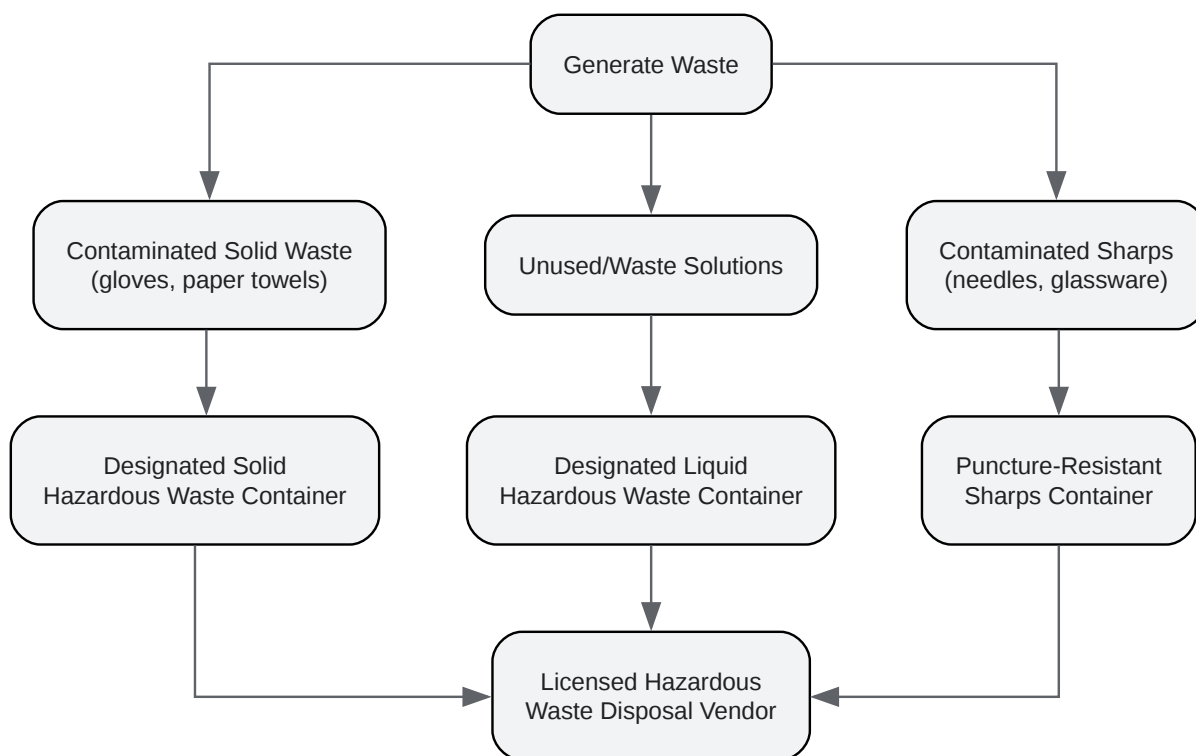
- Wipe down the work surface with an appropriate solvent (e.g., isopropanol) and then with soap and water.
- Contaminated lab coats should be professionally laundered.[6][7]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [2][7]

4. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6][7]
- Keep in a dark place and under an inert atmosphere.[1]
- Store away from incompatible materials such as oxidizing agents, phosphates, soluble carbonates, and sulfuric acid.[2][7]

Disposal Plan

Proper disposal of **Diphenyl(vinyl)sulfonium trifluoromethanesulfonate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.



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Caption: Waste stream segregation for **Diphenyl(vinyl)sulfonium trifluoromethanesulfonate**.

Waste Segregation and Disposal Protocol:

- Contaminated Solid Waste:
 - This includes items such as used gloves, weigh boats, and paper towels that have come into contact with the chemical.
 - Place these items in a clearly labeled, sealed plastic bag and then into a designated solid hazardous waste container.
- Unused or Waste Solutions:
 - Collect any unused material or waste solutions in a compatible, labeled, and sealed hazardous waste container.

- Do not mix with other waste streams unless compatibility has been confirmed.
- Empty Containers:
 - Rinse the original container three times with a suitable solvent.
 - Collect the rinsate as hazardous liquid waste.
 - Deface the label on the empty container before disposing of it in the appropriate solid waste stream.
- Spill Management:
 - In the event of a spill, contain and absorb the material with an inert absorbent such as sand or vermiculite.[6][7]
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly.

All chemical waste must be disposed of in accordance with local, state, and federal regulations. [8] Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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References

- 1. Diphenyl(vinyl)sulfonium trifluoromethanesulfonate | 247129-88-0 [sigmaaldrich.com]
- 2. gelest.com [gelest.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. nbinno.com [nbinno.com]

- 5. fishersci.com [fishersci.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. szabo-scandic.com [szabo-scandic.com]
- 8. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Diphenyl(vinyl)sulfonium trifluoromethanesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354423#personal-protective-equipment-for-handling-diphenyl-vinyl-sulfonium-trifluoromethanesulfonate]

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